

Technical Support Center: Addressing Nafamostat Mesylate (Foy) Precipitation in Aqueous Buffers

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Compound of Interest

Compound Name: **Foy-251**

Cat. No.: **B147497**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing precipitation issues encountered with Nafamostat mesylate (often referred to as Foy) in aqueous buffers.

Important Clarification: Nafamostat Mesylate vs. FOY-251

It is crucial to distinguish between Nafamostat mesylate and **FOY-251**.

- Nafamostat mesylate (trade name: Foy) is a broad-spectrum serine protease inhibitor.
- **FOY-251** (also known as GBPA) is the active metabolite of a different drug, Camostat mesylate.

This guide focuses on Nafamostat mesylate, as precipitation in aqueous solutions is a more commonly reported issue with this compound.

Frequently Asked Questions (FAQs)

Q1: Why is my Nafamostat mesylate precipitating out of solution?

Nafamostat mesylate has limited solubility and stability in aqueous solutions, particularly at neutral or alkaline pH. Precipitation can be caused by several factors:

- pH of the buffer: Nafamostat mesylate is more stable in acidic conditions (pH 2-4). Its stability significantly decreases at higher pH levels.
- Concentration: Exceeding the solubility limit of Nafamostat mesylate in a specific buffer will lead to precipitation.
- Temperature: While storage at 4°C can improve stability in the short term, temperature can influence solubility. Room temperature storage of solutions for extended periods can lead to degradation and precipitation.
- Buffer composition: The presence of certain ions or excipients can affect the solubility and stability of the compound.
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